

Definitive Structural Confirmation of Dihydrokaempferol-3-O-Glucoside: A Comparative NMR Guide

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Compound of Interest

Compound Name: *Dihydrokaempferol-3-glucoside*

Cat. No.: *B12310510*

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Executive Summary

Dihydrokaempferol-3-O-glucoside (also known as Aromadendrin-3-O-glucoside) presents a unique challenge in natural product verification. Unlike its unsaturated counterpart, Kaempferol-3-O-glucoside, this molecule possesses two chiral centers at C-2 and C-3.

This guide objectively compares analytical methodologies for identifying this compound, establishing why 2D NMR is the non-negotiable gold standard for structural confirmation. While Mass Spectrometry (MS) provides rapid screening, it fails to definitively resolve the stereochemical configuration (2R, 3R) and the exact glycosidic linkage without complex fragmentation studies.

Comparative Analysis: NMR vs. Alternative Methodologies

The following table contrasts the capabilities of standard analytical techniques in the context of Dihydrokaempferol-3-O-glucoside (DHK-3-G) identification.

Feature	HPLC-UV	LC-MS/MS	1D NMR (H/C)	2D NMR (HMBC/NOESY)
Primary Utility	Purity & Quantification	Molecular Weight & Formula	Functional Group ID	Linkage & Stereochemistry
Differentiation: DHK vs. Kaempferol	Poor (UV spectra similar)	Good (MW difference: +2 Da)	Excellent (Presence of H-2/H-3)	Excellent (C-2/C-3 hybridization)
Stereochemistry (C2-C3)	Impossible	Difficult (Requires chiral column)	Possible (coupling constants)	Definitive (NOE correlations)
Glycosidic Linkage	Impossible	Inferential (Fragmentation)	Ambiguous (Signal overlap)	Definitive (HMBC correlations)
Sample Requirement	Microgram (g)	Nanogram (ng)	Milligram (mg)	Milligram (mg)

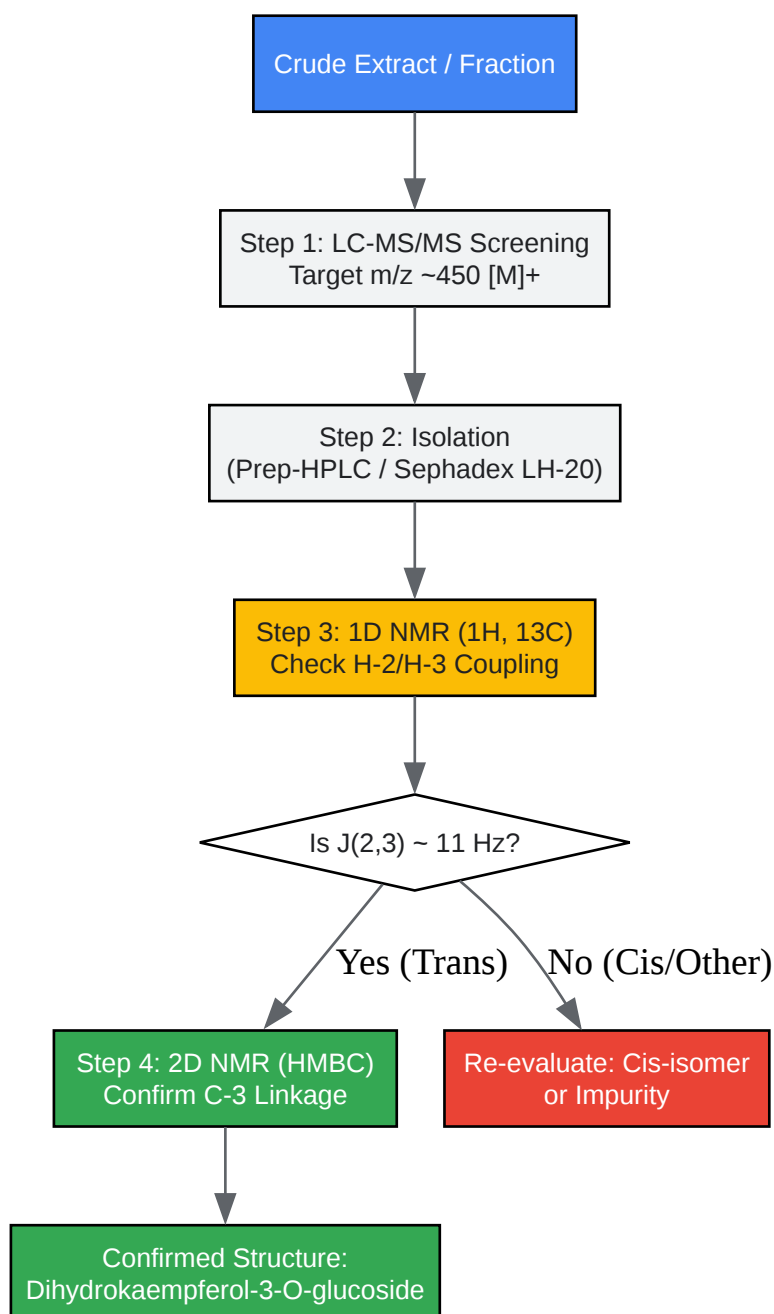
The Verdict: LC-MS is sufficient for dereplication (checking if the mass exists in a library), but NMR is required for structural confirmation, particularly to verify the trans-dihydro stereochemistry and the C-3 glycosylation site.

Structural Logic & Elucidation Workflow

To confirm DHK-3-G, one must prove three structural facts:

- Aglycone Identity: It is a dihydroflavonol (saturated C2-C3), not a flavonol.
- Stereochemistry: The C2 and C3 protons are in a trans-diaxial configuration.
- Linkage: The glucose is attached at C-3, not C-7 or C-4'.

Experimental Workflow Diagram



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Figure 1: Step-by-step structural elucidation workflow for Dihydrokaempferol-3-O-glucoside.

Detailed Experimental Protocol

A. Sample Preparation^{[1][2][3][4]}

- Solvent: DMSO-d₆ is preferred over MeOD for structural confirmation.

- Reasoning: DMSO-d6 often allows the observation of exchangeable phenolic hydroxyl protons (5-OH, 7-OH, 4'-OH). The 5-OH signal (~12.0 ppm) is a critical chelated proton diagnostic for the 5-hydroxyflavonoid skeleton.
- Concentration: Dissolve 5–10 mg of isolated compound in 600 L of DMSO-d6.

B. 1D NMR Analysis (The "Fingerprint")

The most critical distinction between Dihydrokaempferol and Kaempferol is the C-ring saturation.

- The "Smoking Gun" Signals: Look for two doublets in the region of 4.5 – 5.5 ppm.
 - H-2: ~5.0 - 5.3 ppm (d, Hz).
 - H-3: ~4.5 - 4.8 ppm (d, Hz).
 - Interpretation: The large coupling constant (Hz) indicates a trans-diaxial relationship between H-2 and H-3. This confirms the (2R, 3R) configuration common in natural Aromadendrin derivatives. If were small (1-3 Hz), it would indicate a cis relationship.

Table 1: Simulated NMR Data for Dihydrokaempferol-3-O-glucoside (in DMSO-d6) Note: Chemical shifts are approximate based on structural fragments and literature consensus.

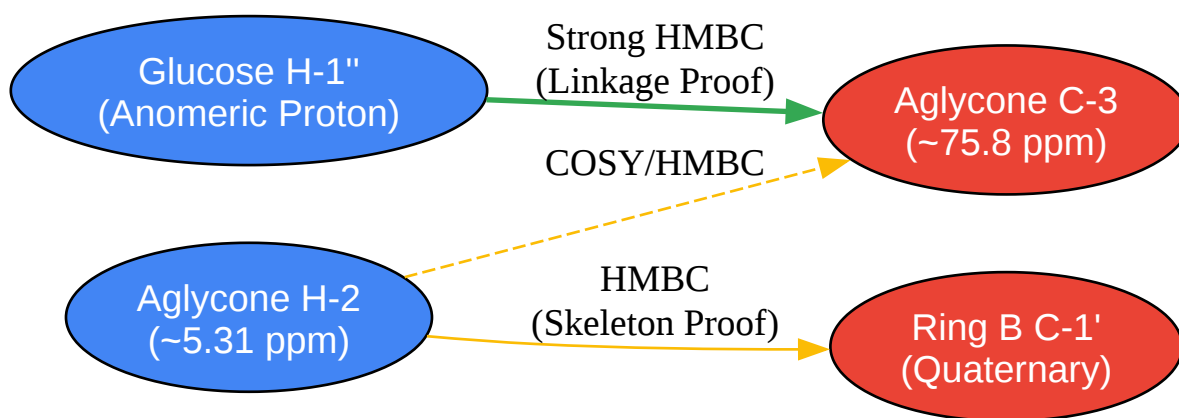
Position	H Shift (, ppm)	Multiplicity (in Hz)	C Shift (, ppm)	Key HMBC Correlations (H C)
2	5.31	d ()	82.5	C-3, C-4, C-1', C-2', C-6'
3	4.65	d ()	75.8	C-2, C-4, C-1" (Sugar)
4	-	-	195.0	-
5	-	-	163.5	-
6	5.89	d ()	96.2	C-5, C-7, C-8, C-10
8	5.92	d ()	95.3	C-7, C-9, C-10
2', 6'	7.32	d ()	129.5	C-2, C-4'
3', 5'	6.81	d ()	115.2	C-1', C-4'
1" (Glc)	4.95	d ()	100.5	C-3 (Aglycone)

C. 2D NMR Confirmation (The "Connector")

To prove the glucose is at C-3 and not C-7, you must run an HMBC (Heteronuclear Multiple Bond Correlation) experiment.

- Critical Correlation: Look for a cross-peak between the Anomeric Proton (H-1'') of the glucose (~4.95 ppm) and C-3 of the aglycone (~75.8 ppm).
- Why this matters: In Kaempferol (unsaturated), C-3 is olefinic and appears around 135 ppm. In Dihydrokaempferol, C-3 is aliphatic/oxygenated and appears around 75 ppm. The HMBC correlation to a carbon at ~75 ppm simultaneously confirms the dihydro skeleton and the linkage position.

HMBC Correlation Logic



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Figure 2: Key HMBC correlations required to prove the connection between the sugar moiety and the dihydroflavonol core.

Troubleshooting & Common Pitfalls

- Confusing DHK with Kaempferol:
 - Symptom:[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Missing H-2/H-3 doublets; C-3 signal at ~135 ppm.
 - Cause: The sample is oxidized.[\[2\]](#) Dihydrokaempferol can oxidize to Kaempferol during extraction if handled roughly or exposed to high heat/pH.
- Solvent Effects:
 - If using MeOD (Methanol-d₄), the hydroxyl protons (5-OH, etc.) will exchange with deuterium and disappear. Use DMSO-d₆ if you need to verify the phenol counts.

- Sugar Identification:
 - NMR alone distinguishes Glucose from Galactose via coupling constants of the sugar ring protons (large axial-axial couplings in Glucose). However, if signals overlap, acid hydrolysis followed by GC-MS of the silylated sugar is a valid orthogonal check.

References

- PubChem. (2024). Dihydrokaempferol 3-O-glucoside (Compound CID 10478918). National Library of Medicine. [[Link](#)]
- Mabry, T. J., Markham, K. R., & Thomas, M. B. (1970). The Systematic Identification of Flavonoids. Springer-Verlag. (Foundational text for flavonoid NMR shift ranges).
- Agrawal, P. K. (1989). Carbon-13 NMR of Flavonoids. Elsevier. (Standard reference for C-13 shifts of flavonoid glycosides).
- Kaur, M., et al. (2016).[8] Neuroprotective potential of antioxidant potent fractions from Convolvulus pluricaulis.[8] (Contains reference NMR data for related glycosides in DMSO-d6). [[Link](#)]
- Tatsimo, S.J., et al. (2012). Antimicrobial and antioxidant activity of kaempferol rhamnoside derivatives.[2] (Provides comparative data for kaempferol glycoside shifts). [[Link](#)]

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- 5. chembk.com [chembk.com]

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